

Application Notes: Preparation of HIV-1 Inhibitor-35 Stock Solution

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Compound of Interest

Compound Name: *HIV-1 inhibitor-35*

Cat. No.: *B15566761*

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Introduction

HIV-1 Inhibitor-35, also identified as compound 74, is a potent antagonist in HIV-1 research, demonstrating significant inhibitory effects.^{[1][2]} Proper preparation of stock solutions is a critical first step for ensuring accuracy and reproducibility in experimental assays, such as those evaluating antiviral efficacy or mechanisms of action. This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **HIV-1 Inhibitor-35**.

Physicochemical and Bioactivity Data

A summary of the essential quantitative data for **HIV-1 Inhibitor-35** is presented in the table below for quick reference. This information is crucial for accurate calculations and solution preparation.

Parameter	Value	Reference
Synonyms	HIV-1 inhibitor-35, compound 74, ChEMBL4777866, HY-147552, CS-0513840	[1]
CAS Number	2416971-32-7	[1]
Molecular Formula	C ₁₃ H ₁₂ Cl ₃ N ₅ OS	[1]
Molecular Weight	392.69 g/mol	[1]
Purity	≥98% (HPLC)	[1]
Appearance	Solid powder	[1]
Solubility	10 mM in DMSO	[1]
EC ₅₀ (LTR, HEK293 cells)	80 nM	[1][2]
EC ₅₀ (CMV, HEK293 cells)	70 nM	[1][2]
CC ₅₀ (HepG2 cells)	40 nM	[1][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **HIV-1 Inhibitor-35** in Dimethyl Sulfoxide (DMSO).

1. Materials and Equipment

- **HIV-1 Inhibitor-35** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.7% purity
- Microcentrifuge tubes (sterile, polypropylene)
- Pipettors and sterile pipette tips (calibrated)
- Analytical balance (readable to at least 0.1 mg)

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

2. Safety Precautions

- Handle **HIV-1 Inhibitor-35** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for the compound and for DMSO before beginning work.

3. Step-by-Step Procedure

3.1. Calculation of Mass

To prepare a 10 mM stock solution, the required mass of **HIV-1 Inhibitor-35** must be calculated based on the desired final volume. The molecular weight is 392.69 g/mol .^[1]

- Formula: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- Example for 1 mL (0.001 L) of 10 mM (0.01 M) stock: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 392.69 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9269 \text{ mg}$

3.2. Weighing the Compound

- Place a sterile microcentrifuge tube on the analytical balance and tare the weight.
- Carefully weigh out the calculated mass (e.g., 3.93 mg) of **HIV-1 Inhibitor-35** powder directly into the tube.

3.3. Dissolution

- Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed compound. For the example above, add 1.0 mL of DMSO.

- Cap the tube securely.
- Vortex the solution for 1-2 minutes or until the solid powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.

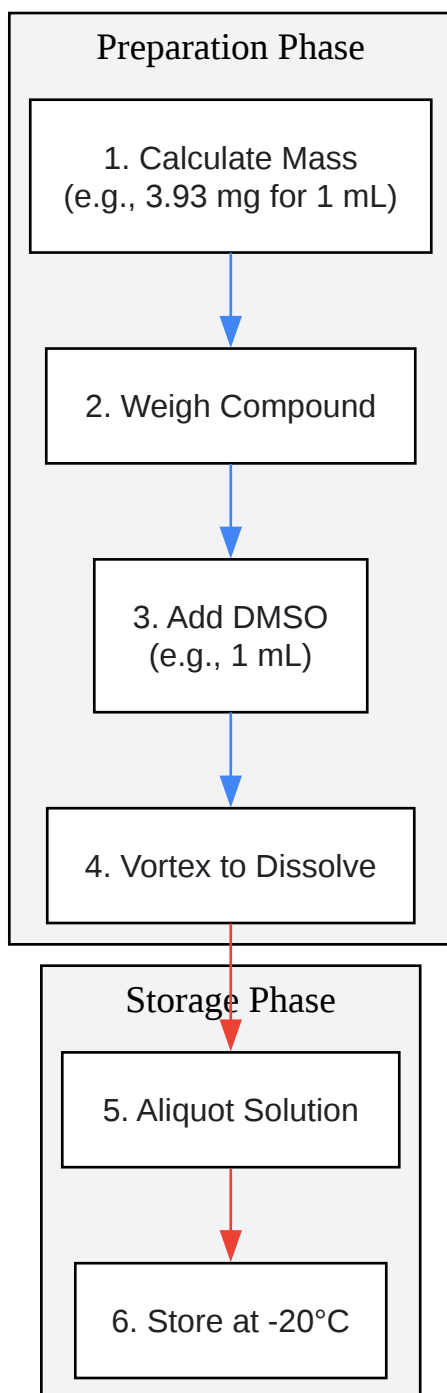
3.4. Aliquoting and Storage

- To avoid degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- Store the aliquots at -20°C for long-term storage.^[1]

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **HIV-1 Inhibitor-35** stock solution.



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Stock solution preparation workflow.

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References

- 1. antiviral.bocsci.com [antiviral.bocsci.com]
- 2. medchemexpress.com [medchemexpress.com]
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